1-[3-(Methylthio)phenyl]-2-thiourea: Technical Monograph & Application Guide

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Compound of Interest

Compound Name:	*1-[3-(Methylthio)phenyl]-2-thiourea*
CAS No.:	*71205-41-9*
Cat. No.:	*B1621030*

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Executive Summary

1-[3-(Methylthio)phenyl]-2-thiourea (CAS 71205-41-9) is a specialized organosulfur compound belonging to the N-substituted arylthiourea class.[1] Characterized by a thiourea moiety attached to a phenyl ring with a meta-methylthio (-SMe) substituent, this compound serves as a critical intermediate in the synthesis of heterocyclic pharmaceuticals (particularly 2-aminobenzothiazoles) and as a potent inhibitor in enzymatic assays targeting tyrosinase and urease.

This guide provides a comprehensive technical analysis of CAS 71205-41-9, detailing its physicochemical properties, synthesis protocols, biological mechanisms, and safety standards for research applications.

Chemical Identity & Physicochemical Profile[2][3][4][5][6]

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Property	Specification
CAS Number	71205-41-9
IUPAC Name	1-(3-methylsulfanylphenyl)thiourea
Molecular Formula	$C_8H_{10}N_2S_2$
Molecular Weight	198.31 g/mol
Appearance	White to off-white crystalline solid
Melting Point	143–145 °C
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
pKa (Predicted)	~12.5 (Thiourea NH), ~-1.5 (Protonated S)

Structural Significance

The molecule features two distinct functional domains:

- Thiourea Core (-NH-C(=S)-NH_2): Acts as a bidentate ligand capable of chelating transition metals (e.g., Cu^{2+} in tyrosinase, Ni^{2+} in urease) and serving as a hydrogen bond donor/acceptor.
- 3-(Methylthio)phenyl Group: The meta-positioned methylthio group provides a unique electronic environment. Unlike oxygen analogs (methoxy), the sulfur atom is less electronegative but more polarizable, influencing the lipophilicity (logP) and metabolic stability of the compound.

Synthesis & Production Protocols

Method A: Ammonium Thiocyanate Rearrangement (Standard Laboratory Scale)

This method utilizes the reaction of the corresponding aniline hydrochloride with ammonium thiocyanate. It is the most robust protocol for generating mono-substituted arylthioureas.

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Reaction Scheme: 3-(MeS)$C_6H_4NH_2$ + HCl → [3-(MeS)$C_6H_4NH_3$]$^+Cl^-$ [3-(MeS)$C_6H_4NH_3$]$^+Cl^-$ + NH_4SCN → 3-(MeS)C_6H_4NH-C(=S)NH_2 + NH_4Cl

Protocol:

- Preparation: In a 250 mL round-bottom flask, dissolve 3-(methylthio)aniline (10 mmol, 1.39 g) in 9 mL of concentrated HCl and 25 mL of water.
- Heating: Heat the solution to 60–70 °C for 30 minutes to ensure complete formation of the anilinium salt.
- Addition: Slowly add Ammonium Thiocyanate (15 mmol, 1.14 g) dissolved in 10 mL water to the hot solution.
- Reflux: Reflux the mixture for 4 hours. A precipitate may begin to form.[2]
- Workup: Cool the reaction mixture to room temperature and then place in an ice bath. The product will crystallize.[2][3]
- Purification: Filter the solid, wash with cold water (2 x 10 mL) to remove ammonium chloride, and recrystallize from ethanol to obtain pure white crystals.

Method B: Benzoyl Isothiocyanate Hydrolysis (High Purity)

For applications requiring high purity (e.g., biological screening), the benzoyl isothiocyanate route prevents the formation of symmetrical thiourea byproducts.

Protocol:

- React 3-(methylthio)aniline with benzoyl isothiocyanate in acetone to form the N-benzoyl thiourea intermediate.
- Hydrolyze the intermediate with 10% NaOH at 80 °C for 15 minutes.
- Acidify with HCl to precipitate the target **1-[3-(Methylthio)phenyl]-2-thiourea**.

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Biological Applications & Mechanisms

Tyrosinase Inhibition

Phenylthioureas are classical inhibitors of tyrosinase, the rate-limiting enzyme in melanin synthesis.[4] The thiourea sulfur atom binds to the binuclear copper active site of the enzyme.

Mechanism of Action: The sulfur atom of the thiourea moiety acts as a "soft" donor, coordinating with the Cu^{2+} ions in the tyrosinase active site. This blocks the entry of the substrate (L-DOPA/Tyrosine), thereby inhibiting the enzymatic oxidation required for melanogenesis. The 3-methylthio substituent enhances lipophilic interaction with the hydrophobic pocket surrounding the active site.

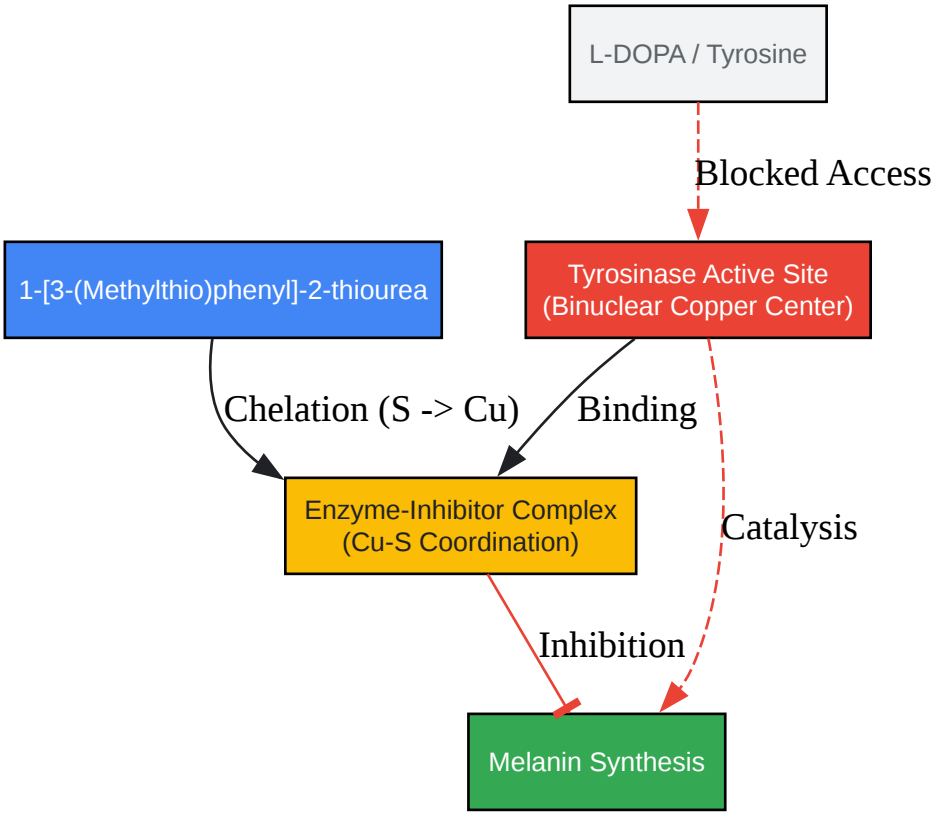

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Figure 1: Mechanism of Tyrosinase Inhibition by **1-[3-(Methylthio)phenyl]-2-thiourea**.

Synthetic Intermediate: Hugerschoff Reaction

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This compound is a precursor for 2-amino-6-(methylthio)benzothiazole (or the 4-isomer depending on regioselectivity) via the Hugerschoff reaction.

Reaction: Oxidative cyclization using Bromine (Br_2) or Iodine (I_2) in chloroform/acetic acid.
Utility: Benzothiazoles are privileged scaffolds in medicinal chemistry, found in antitumor, antimicrobial, and anticonvulsant agents.

Experimental Protocols for Validation

Tyrosinase Inhibition Assay

Objective: Determine the IC_{50} of CAS 71205-41-9 against Mushroom Tyrosinase.

Reagents:

- Phosphate Buffer (50 mM, pH 6.8)
- Mushroom Tyrosinase (Sigma, 1000 U/mL)
- L-DOPA (2 mM stock)
- Test Compound (Dissolved in DMSO)[3][4]

Procedure:

- Plate Setup: In a 96-well plate, add 140 µL Phosphate Buffer.
- Inhibitor Addition: Add 20 µL of Test Compound at varying concentrations (0.1 – 100 µM). Ensure final DMSO concentration < 1%.
- Enzyme Addition: Add 20 µL of Tyrosinase solution. Incubate at 25 °C for 10 minutes.
- Substrate Initiation: Add 20 µL of L-DOPA.
- Measurement: Monitor absorbance at 475 nm (formation of dopachrome) every 30 seconds for 10 minutes using a microplate reader.
- Calculation: % Inhibition = [1 - (Slope_sample / Slope_control)] x 100.

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Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.[5]
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Use within a chemical fume hood to avoid inhaling dust.
- Spill: Sweep up dry solid; do not flush into surface water. Thioureas can be toxic to aquatic life.

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